

## Compound of Interest

Compound Name: 2-Propylisonicotinic acid

Cat. No.: B1282791

A comprehensive review of the established antitubercular agent, isoniazid, and a prospective look at a theoretical prodrug, **2-propylisonicotinic acid**

## Introduction

Isoniazid (isonicotinic acid hydrazide, INH) has been a cornerstone of tuberculosis (TB) treatment for decades, valued for its potent bactericidal activity.

Despite its efficacy, isoniazid's clinical use is challenged by issues of drug-induced hepatotoxicity and the emergence of drug-resistant strains.[4] The

## Physicochemical Properties

A molecule's physicochemical properties are critical determinants of its absorption, distribution, metabolism, and excretion (ADME) profile. Isoniazid is

Property
Molecular Formula
Molecular Weight
LogP
Solubility

## Mechanism of Action

Isoniazid's mechanism of action is well-elucidated. It is a prodrug that requires activation by the mycobacterial catalase-peroxidase enzyme, KatG.[1]

For **2-propylisonicotinic acid** to be effective, it would need to be hydrolyzed in vivo to release isonicotinic acid, which would then need to be converted

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  KatG [label="KatG (Catalase-Peroxidase)", fillcolor="#FBBC05"];
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  InhA [label="InhA (Enoyl-ACP Reductase)", fillcolor="#FBBC05"];
  Mycolic_Acid [label="Mycolic Acid Synthesis", fillcolor="#4285F4", fontcolor="#FFFFFF"];
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  Cell_Death [label="Bacterial Cell Death", fillcolor="#EA4335", fontcolor="#FFFFFF];
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```
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KatG -> Activated_INH;
Activated_INH -> INH_NAD [label="+ NAD+"];
INH_NAD -> InhA [label="Inhibition"];
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Mycolic_Acid -> Cell_Wall [style=dashed, arrowhead=none, label="Essential for"];
InhA -> Mycolic_Acid [color="#EA4335", style=solid, arrowhead=tee, label="Blocks"];
Mycolic_Acid -> Cell_Death [label="Disruption leads to"];
}
```

Caption: A generalized workflow for determining the Minimum Inhibitory Concentration (MIC).

## Experimental Protocols

### Determination of Minimum Inhibitory Concentration (MIC)

The MIC of antitubercular agents is typically determined using broth microdilution methods. A standardized in

### Pharmacokinetic Studies

Pharmacokinetic parameters are determined in animal models and human volunteers. Following administration of

## Conclusion

Isoniazid remains a vital tool in the global fight against tuberculosis. Its well-defined mechanism of action

While **2-propylisonicotinic acid** remains a hypothetical compound without available experimental data, its conc

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## References

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